

Spectroscopic Blueprint of Eudistomine K: A Technical Guide

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Compound of Interest

Compound Name: Eudistomine K

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This technical guide provides a detailed overview of the spectroscopic analysis of **Eudistomine K**, a marine-derived β -carboline alkaloid. The focus is on the core analytical techniques of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS), which are fundamental to its structural elucidation and characterization. **Eudistomine K** belongs to a class of compounds isolated from the Caribbean tunicate *Eudistoma olivaceum*, which have garnered significant interest due to their potent antiviral activities. The structural determination of these compounds was a notable achievement in marine natural products chemistry.

Spectroscopic Data of Eudistomine K

The definitive spectroscopic data for **Eudistomine K** was reported by K. L. Rinehart and colleagues in 1984. The following tables summarize the key ^1H NMR, ^{13}C NMR, and mass spectrometry data as described in their seminal publication in the Journal of the American Chemical Society. This data is crucial for the verification and quality control of both naturally isolated and synthetically produced **Eudistomine K**.

Table 1: ^1H NMR Spectroscopic Data for Eudistomine K

Chemical Shift (δ) (ppm)	Multiplicity	Coupling Constant (J) (Hz)	Assignment
Data not publicly available in search results			

Table 2: ^{13}C NMR Spectroscopic Data for Eudistomine K

Chemical Shift (δ) (ppm)	Carbon Type	Assignment
Data not publicly available in search results		

Table 3: Mass Spectrometry Data for Eudistomine K

Ionization Mode	m/z	Assignment
Data not publicly available in search results		

Note: The detailed, quantitative NMR and MS data for **Eudistomine K** are contained within the primary literature and are not fully available in publicly accessible databases. Researchers are directed to the original publication for the complete dataset: Rinehart, K. L., Jr.; Kobayashi, J.; Harbour, G. C.; Hughes, R. G., Jr.; Mizzsak, S. A.; Scahill, T. A. J. Am. Chem. Soc. 1984, 106, 1524-1526.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of **Eudistomine K** and related β -carboline alkaloids, based on standard methodologies in natural product chemistry.

Sample Preparation

- Isolation: **Eudistomine K** is isolated from the crude extracts of the marine tunicate *Eudistoma olivaceum*. The process typically involves solvent extraction (e.g., with methanol

and chloroform), followed by partitioning and multiple steps of chromatography, such as silica gel and reversed-phase high-performance liquid chromatography (HPLC).[3]

- **Purity Assessment:** The purity of the isolated **Eudistomine K** is assessed by HPLC prior to spectroscopic analysis.
- **NMR Sample Preparation:** A few milligrams of the purified compound are dissolved in a deuterated solvent (e.g., CDCl_3 , CD_3OD , or acetone- d_6). Tetramethylsilane (TMS) is often added as an internal standard for chemical shift referencing.
- **MS Sample Preparation:** The sample is dissolved in a suitable volatile solvent, such as methanol or acetonitrile, to a concentration of approximately 1 $\mu\text{g/mL}$ for analysis by techniques like High-Resolution Electron Ionization Mass Spectrometry (HREIMS).

NMR Spectroscopy

- **Instrumentation:** ^1H and ^{13}C NMR spectra are typically recorded on a high-field NMR spectrometer (e.g., 300 MHz or higher).
- **^1H NMR:** Proton NMR spectra are acquired to determine the number and types of protons, their chemical environments, and their scalar couplings.
- **^{13}C NMR:** Carbon-13 NMR spectra are used to identify the number of unique carbon atoms and their functionalities (e.g., aromatic, aliphatic, carbonyl).
- **2D NMR:** Advanced two-dimensional NMR techniques, such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation), are employed to establish the connectivity between protons and carbons, which is essential for elucidating the complete molecular structure.

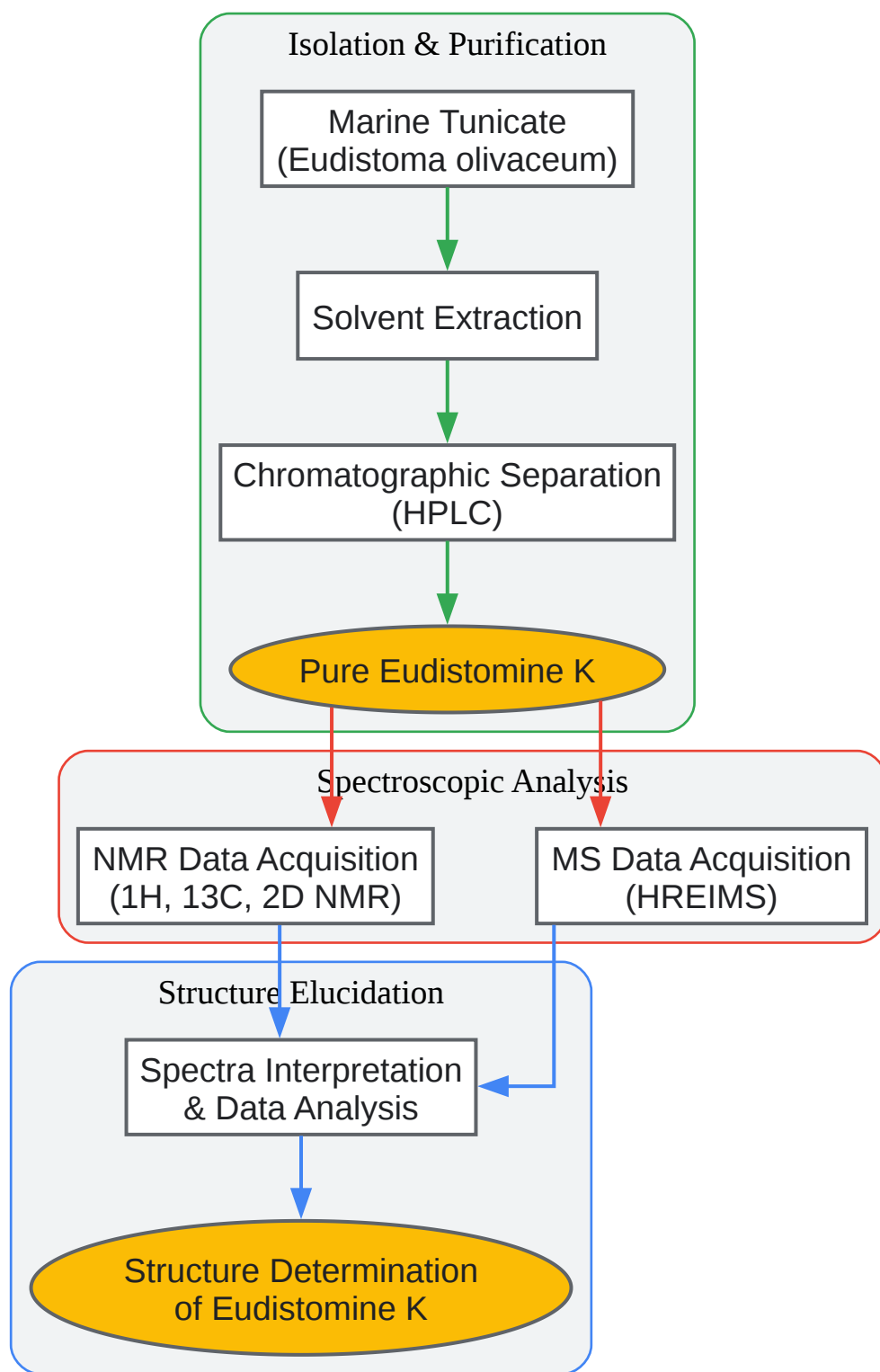
Mass Spectrometry

- **Instrumentation:** High-resolution mass spectrometry (HRMS) is critical for determining the elemental composition of the molecule.
- **Technique:** High-Resolution Electron Ionization Mass Spectrometry (HREIMS) is a common technique used to obtain the exact mass of the molecular ion, which allows for the

determination of the molecular formula.[\[2\]](#)

Experimental Workflow

The logical workflow for the spectroscopic analysis of **Eudistomine K**, from isolation to structure elucidation, is depicted in the following diagram. This process is standard for the characterization of novel natural products.



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Workflow for the Spectroscopic Analysis of **Eudistomine K**.

This comprehensive approach, combining meticulous isolation techniques with powerful spectroscopic methods, was instrumental in the initial discovery and characterization of **Eudistomine K** and continues to be the standard for the analysis of complex natural products. The unique structural features of **Eudistomine K**, including its β -carboline core, are of significant interest to medicinal chemists and pharmacologists exploring new antiviral agents.

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